

Technical Support Center: 4-Methyl-2-nitropyridine-1-oxide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methyl-2-nitropyridine-1-oxide

CAS No.: 100047-40-3

Cat. No.: B1435054

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CAS: 100047-40-3 | Formula: $C_6H_6N_2O_3$ | MW: 154.12 g/mol

Module 1: Storage & Handling Fundamentals (FAQ)

Q: What are the absolute critical storage parameters for this compound? A: The stability of **4-Methyl-2-nitropyridine-1-oxide** is governed by the lability of the N-oxide bond and the high electrophilicity of the C2-nitro position.

- Temperature: Store at 2–8°C for short-term (<3 months). For long-term archival (>6 months), store at -20°C.
- Atmosphere: Strictly Inert (Argon/Nitrogen). The compound is hygroscopic. Moisture accelerates hydrolysis and potential nucleophilic displacement of the nitro group.
- Light: Complete Darkness. Pyridine N-oxides are photochemically active. Exposure to UV/visible light triggers rearrangement to oxaziridines or deoxygenation.

Q: Is this compound shock-sensitive or explosive? A: Treat as Potentially Energetic. Compounds containing both nitro groups and N-oxide moieties possess high chemical energy.

While **4-Methyl-2-nitropyridine-1-oxide** is not typically classified as a primary explosive, it can decompose exothermically upon rapid heating ($>150^{\circ}\text{C}$).

- Protocol: Do not heat neat material above 100°C . Avoid friction/grinding of dry solids.

Q: Can I store it in solution? A: Not recommended for long periods.

- If necessary: Use anhydrous Dichloromethane (DCM) or Acetonitrile (MeCN) stored in amber vials under Argon.
- Avoid: Alcohols (Methanol/Ethanol). The 2-nitro group is highly susceptible to nucleophilic displacement by alkoxides, even at ambient temperatures (see Troubleshooting).

Storage Decision Logic

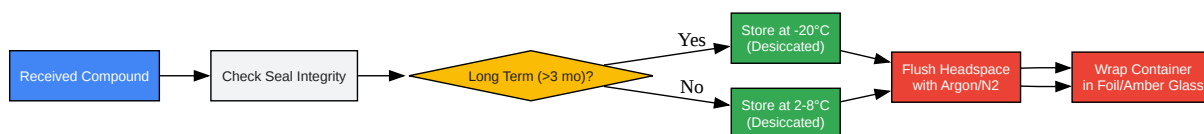


Figure 1: Storage Decision Tree for 4-Methyl-2-nitropyridine-1-oxide

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Module 2: Stability & Degradation (Troubleshooting)

Issue 1: Unexpected Product in Nucleophilic Solvents

Symptom: You attempted a reaction in Methanol or Ethanol, but the product mass is lower than expected, or NMR shows a methoxy peak (~ 4.0 ppm). Root Cause: Nucleophilic Aromatic Substitution ($\text{S}_{\text{N}}\text{Ar}$). The nitro group at the 2-position (ortho to the N-oxide) is exceptionally labile. The N-oxide moiety activates the ring toward nucleophilic attack. In alcoholic solvents, the solvent itself (or alkoxide base) displaces the nitro group, forming 2-methoxy-4-methylpyridine-1-oxide. Corrective Action:

- Switch Solvents: Use non-nucleophilic polar aprotic solvents like DMF, DMSO, or Acetonitrile.

- **Avoid Strong Bases:** If using bases, use non-nucleophilic bases (e.g., DIPEA, t-BuOK) and bulky solvents to minimize substitution at C2.

Issue 2: Material Turned Red/Brown

Symptom: The yellow crystalline solid has darkened to red or brown after sitting on the bench.

Root Cause: Photochemical Rearrangement. Pyridine N-oxides undergo rearrangement to 1,2-oxazepines or oxaziridines upon irradiation. This is often followed by ring contraction or polymerization, leading to colored impurities. **Corrective Action:**

- **Purification:** Recrystallize from minimal hot ethyl acetate/hexanes (shielded from light).
- **Prevention:** All future handling must be done under low-light conditions or using amber glassware.

Degradation Pathways Diagram

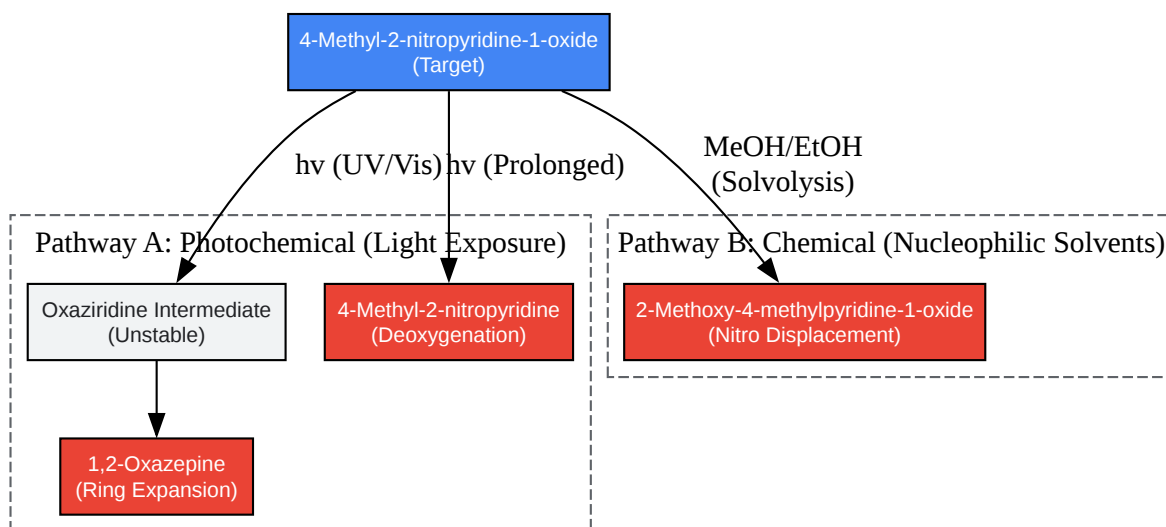


Figure 2: Primary Degradation Pathways

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Module 3: Analytical Verification Protocols

Purity Check via HPLC

Due to the polarity of the N-oxide, standard reverse-phase methods may result in peak tailing.

- Column: C18 end-capped (e.g., Agilent Zorbax Eclipse Plus), 3.5 μm .
- Mobile Phase A: Water + 0.1% Formic Acid (buffers silanols).
- Mobile Phase B: Acetonitrile.
- Gradient: 5% B to 95% B over 15 mins.
- Detection: 254 nm (Nitro group absorbance) and 280 nm.

^1H -NMR Validation

- Solvent: DMSO- d_6 or CDCl_3 .
- Diagnostic Peaks:
 - H6 (Ortho to N-oxide): Expect a doublet around 8.2 - 8.5 ppm.
 - Methyl Group: Singlet around 2.4 ppm.
 - Absence of Nitro: If the nitro group is displaced (degradation), the chemical shift of the H3 proton will shift significantly upfield.

Module 4: Emergency Safety Procedures

Hazard Class	Description	Emergency Response
Skin/Eye Irritant	Nitro-pyridines are potent irritants and potential sensitizers.	Skin: Wash with soap/water for 15 min. Eyes: Rinse immediately; do not rub.
Acute Toxicity	Likely toxic if swallowed (Class 6.1 analog).	Induce vomiting ONLY if instructed by poison control.
Thermal Hazard	Potential for rapid decomposition $>150^\circ\text{C}$.	Fire: Use CO_2 or dry powder. Do not use high-pressure water jets (spreads material).

References

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- To cite this document: BenchChem. [Technical Support Center: 4-Methyl-2-nitropyridine-1-oxide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1435054/docs#technical-support-center-4-methyl-2-nitropyridine-1-oxide>]

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